

# 1,2-Dibromonaphthalene molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dibromonaphthalene

Cat. No.: B3416028

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An In-depth Technical Guide to **1,2-Dibromonaphthalene**: Molecular Structure and Weight

This guide provides a focused overview of the molecular structure and weight of **1,2-Dibromonaphthalene**, a halogenated aromatic hydrocarbon. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise data on this compound.

## Molecular Properties of 1,2-Dibromonaphthalene

**1,2-Dibromonaphthalene** is a derivative of naphthalene where two hydrogen atoms on adjacent carbon atoms (positions 1 and 2) are substituted with bromine atoms. This substitution significantly influences the molecule's chemical and physical properties.

## Quantitative Molecular Data

The key quantitative attributes of **1,2-Dibromonaphthalene** are summarized in the table below, providing a clear reference for its fundamental molecular characteristics.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>6</sub> Br <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	285.96 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Monoisotopic Mass	283.88363 Da	<a href="#">[1]</a>
CAS Number	5438-13-1	<a href="#">[2]</a> <a href="#">[3]</a>

## Molecular Structure and Connectivity

The structural arrangement of atoms in **1,2-Dibromonaphthalene** is fundamental to its reactivity and interactions. The molecule consists of a fused bicyclic aromatic system (naphthalene) with two bromine atoms attached to the first and second carbon atoms of one of the rings.

Caption: Atomic connectivity in **1,2-Dibromonaphthalene**.

Note: While this document provides foundational data on the molecular structure and weight of **1,2-Dibromonaphthalene**, comprehensive experimental protocols for its synthesis or use in signaling pathway studies would necessitate a broader literature review beyond the scope of this specific guide.

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## References

- 1. 1,2-Dibromonaphthalene | C<sub>10</sub>H<sub>6</sub>Br<sub>2</sub> | CID 226291 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-dibromonaphthalene [stenutz.eu]
- 3. 1,2-Dibromonaphthalene | lookchem [lookchem.com]

- 4. 1,5-Dibromonaphthalene | C<sub>10</sub>H<sub>6</sub>Br<sub>2</sub> | CID 637960 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 5. 1,3-Dibromonaphthalene | C<sub>10</sub>H<sub>6</sub>Br<sub>2</sub> | CID 11781115 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1,2-Dibromonaphthalene molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3416028#1-2-dibromonaphthalene-molecular-structure-and-weight]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)